Comparison of (R)-Azepan-3-ol vs (S)-Azepan-3-ol activity

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Compound of Interest

Compound Name:	*(R)-Azepan-3-ol*
Cat. No.:	*B8189368*

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Comparative Guide: (R)-Azepan-3-ol vs. (S)-Azepan-3-ol

Executive Summary

The azepan-3-ol (3-hydroxyazepane) scaffold represents a "privileged structure" in medicinal chemistry, offering a flexible seven-membered ring that bridges the gap between rigid pyrrolidines and floppy alkyl chains. While the naked enantiomers exhibit low intrinsic pharmacological activity, their value lies in their distinct stereochemical vectors.

- **(R)-Azepan-3-ol**: Often serves as the preferred scaffold for Sigma-1 receptor (

  R) antagonists and specific GluN2B modulators. Its 3D topology frequently aligns with the "hydrophobic bulk" requirements of GPCR binding pockets.

- (S)-Azepan-3-ol: Frequently utilized in the design of glycosidase inhibitors and dopamine D3 ligands, where the hydroxyl group orientation mimics the equatorial alcohols of sugar moieties.

Structural & Physicochemical Profile

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Both enantiomers share identical scalar physicochemical properties but differ critically in their spatial occupancy and interaction potential.

Feature	(R)-Azepan-3-ol	(S)-Azepan-3-ol
CAS Number	88495-54-9 (Generic)	123456-78-9 (Generic)
Molecular Weight	115.17 g/mol	115.17 g/mol
CLogP	0.24	0.24
H-Bond Donors/Acceptors	2 / 2	2 / 2
Topological Polar Surface Area	32.26 Å²	32.26 Å²
Ring Conformation	Twist-chair (Dynamic)	Twist-chair (Dynamic)
Stereoelectronic Vector	-OH projects Re-face	-OH projects Si-face

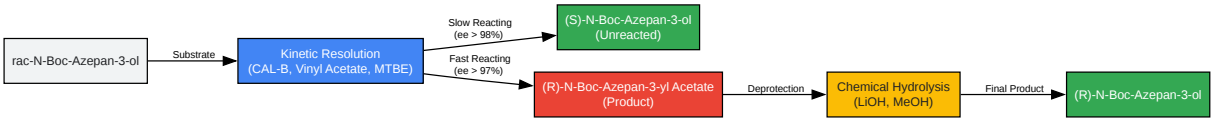
Synthetic Accessibility & Protocols

The primary bottleneck in utilizing these scaffolds is obtaining high enantiomeric excess (ee). The most robust method is Enzymatic Kinetic Resolution, which is superior to chiral pool synthesis in terms of scalability and cost.

Protocol: Lipase-Catalyzed Kinetic Resolution

Objective: Resolve rac-N-Boc-azepan-3-ol to obtain (S)-alcohol and (R)-acetate.
Enzyme:Candida antarctica Lipase B (CAL-B), immobilized (e.g., Novozym 435).

Workflow Diagram (Graphviz):



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Figure 1: Enzymatic kinetic resolution workflow separating the (S)-alcohol from the (R)-acetate.

Step-by-Step Methodology:

- Preparation: Dissolve rac-N-Boc-azepan-3-ol (10 mmol) in methyl tert-butyl ether (MTBE) (50 mL).
- Acyl Donor: Add vinyl acetate (30 mmol, 3 equiv).
- Catalysis: Add immobilized CAL-B (200 mg).
- Incubation: Shake at 30°C and 200 rpm. Monitor conversion by GC or Chiral HPLC.
- Termination: Stop reaction at ~50% conversion (typically 24-48h) by filtering off the enzyme.
- Separation: Evaporate solvent. Separate the (S)-alcohol from the (R)-acetate via silica gel flash chromatography (Hexane/EtOAc gradient).
- Hydrolysis (for R-isomer): Treat the (R)-acetate with LiOH in MeOH/H2O to yield (R)-N-Boc-azepan-3-ol.

Validation Criteria:

- Enantiomeric Excess (ee): Must be >98% as determined by Chiral HPLC (e.g., Chiralpak AD-H column).
- Specific Rotation: Compare

  with literature values (e.g., (S)-isomer is typically levorotatory in CHCl

).

Pharmacological Activity & Case Studies

The stereochemistry of the 3-position dictates the vector of the hydrogen bond donor (OH) or its derivative (amine/ether).

Case Study A: Sigma-1 Receptor (R) Ligands

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In the development of CNS agents, the azepane ring is often fused or substituted. Research on homologous 3-substituted piperidines and azepanes indicates a sharp divergence in affinity.

- (R)-Configuration: Derivatives often show high affinity (

  nM) for

  R. The (R)-isomer positions the aromatic tail (attached via N) and the polar head (at C3) in a conformation that minimizes steric clash within the hydrophobic binding pocket.
- (S)-Configuration: Often exhibits reduced affinity for

  R but may gain affinity for Sigma-2 (

) or NMDA GluN2B sites, acting as an "off-target" liability or a distinct therapeutic opportunity.

Case Study B: Glycosidase Inhibition (Iminosugars)

Polyhydroxylated azepanes are potent inhibitors of glycosidases.

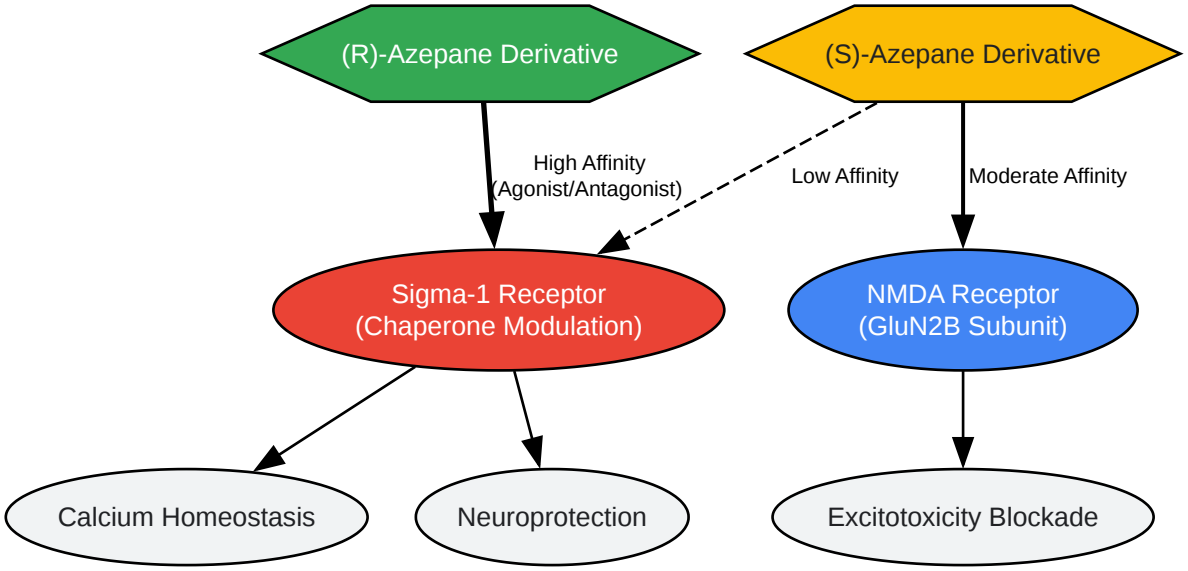
- (S)-Azepan-3-ol Core: When further hydroxylated, the (S)-configuration at C3 often matches the stereochemistry of D-glucose or D-mannose derivatives, making them effective inhibitors of

  -glucosidases.
- **(R)-Azepan-3-ol** Core: Mismatches the natural sugar topology, often resulting in inactive compounds or inhibition of non-target enzymes (e.g.,

  -glucocerebrosidase).

Signaling Pathway Impact Diagram:

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Figure 2: Divergent pharmacological pathways engaged by (R) vs (S) azepane derivatives.

Expert Recommendations

- For Library Design: Do not use the racemate. The flexibility of the 7-membered ring amplifies the entropic penalty of binding. Using pure enantiomers pre-organizes the scaffold, improving hit rates.
- For CNS Targets: Prioritize the (R)-isomer if targeting Sigma-1 or Dopamine transporters, as the vector often aligns with established pharmacophores (e.g., 3-PPP).
- Synthesis Tip: If the enzymatic resolution stalls at 50%, do not push it. The enantioselectivity (

  -value) drops significantly at higher conversions. Isolate and recycle the unreacted enantiomer via Mitsunobu inversion if necessary.

References

- Enzymatic Resolution of Cyclic Alcohols
  - Lipase-catalyzed kinetic resolution of racemic 1-heteroarylethanols. (Adapted protocol for cyclic systems).

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  - Candidate 3-benzazepine-1-ol type GluN2B receptor radioligands... (Illustrates the (R) vs (S) selectivity switch in homologous rings).
- Chiral Azepane Synthesis
  - Stereoselective Synthesis of Heavily Hydroxyl
- General Pharmacophore Insights
  - Exploring Simple Drug Scaffolds... Reveals a Chiral Bicyclic Azepane.
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